

How to interpret a weak positive Methyl Red test

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Red sodium salt

Cat. No.: B147717

[Get Quote](#)

Technical Support Center: Biochemical Assays

This guide provides troubleshooting and clarification for the interpretation of the Methyl Red (MR) test, a common biochemical assay used to identify bacteria that perform mixed acid fermentation.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the Methyl Red (MR) test?

The Methyl Red (MR) test is designed to identify bacteria capable of fermenting glucose and producing stable, strong acids as end products.^{[1][2][3]} All members of the Enterobacteriaceae family initially metabolize glucose to pyruvic acid.^{[1][4]} Some species then use the mixed acid fermentation pathway to further metabolize pyruvic acid into a mixture of stable acids, including lactic, acetic, and formic acid.^{[1][5][6]} This significant acid production lowers the pH of the culture medium to 4.4 or below.^{[3][5][6]} The addition of the Methyl Red pH indicator, which is red at $\text{pH} \leq 4.4$ and yellow at $\text{pH} \geq 6.2$, allows for the visualization of this acidic shift.^{[1][7]}

Q2: How are Methyl Red (MR) test results typically interpreted?

The results are interpreted based on the color of the broth after adding the MR indicator:

Color	Interpretation	pH Level	Indication
Bright Red	Positive	≤ 4.4	The organism performs mixed acid fermentation, producing a high concentration of stable acids.[1][5]
Red-Orange	Weak Positive / Inconclusive	$\sim 4.5 - 5.5$	The result is ambiguous. It may indicate a slow production of acid or that the test requires further incubation.[1][8][9]
Yellow	Negative	≥ 6.2	The organism does not perform mixed acid fermentation. It may ferment glucose via the butanediol pathway, which produces neutral end products like acetoin, raising the pH.[1][10]

Q3: What does a weak positive (red-orange) Methyl Red test indicate?

A weak positive, or orange-colored, result is considered inconclusive and requires further action.[1][11] It suggests that some acid has been produced, but not enough to lower the pH to the definitive positive threshold of 4.4.[12] This can occur for several reasons:

- The organism may be a slow or weak acid producer.
- The incubation time may have been insufficient for enough acid to accumulate.[1][11]

- For MR-negative organisms, the incubation may not have been long enough for them to convert initial acidic products into neutral end products.[\[1\]](#)

The standard recommendation for a weak positive result is to re-incubate the remaining broth for an additional 24 to 72 hours and repeat the test.[\[8\]](#)[\[9\]](#)

Troubleshooting Guide for Weak Positive MR Test Results

Potential Cause	Recommended Corrective Action	Rationale
Insufficient Incubation Time	Re-incubate the remaining broth for an additional 24-72 hours (up to 5 days total) and re-test. [8] [9] [12]	Some organisms require more than the standard 48 hours to produce a sufficient concentration of acid for a definitive positive result. [1] [10]
Inoculum Too Heavy	Repeat the test using a light inoculum from a pure, 18-24 hour culture. [8] [13]	An overly dense inoculum can inhibit bacterial growth or lead to invalid results. [8] [13]
Improper Media Volume	Ensure the standardized total volume of broth is used in an appropriately sized test tube.	An excessively large volume of broth can sometimes result in an orange color reaction instead of a clear positive or negative. [10]
Testing Before 48 Hours	Always incubate for a minimum of 48 hours before performing the initial test. [8] [10] [12]	Many organisms will produce some initial acid, which could lead to a false-positive or weak-positive result if tested too early. [8] [10]

Experimental Protocols

A weak MR test result can be clarified by performing the Voges-Proskauer (VP) test, which detects an alternative fermentation pathway (the butanediol pathway).[\[14\]](#) Typically, an organism is either MR-positive and VP-negative or vice-versa.[\[11\]](#)

Voges-Proskauer (VP) Test Protocol

This test detects the presence of acetoin, an intermediate in the butanediol fermentation pathway.^{[11][15]} In the presence of the reagents and atmospheric oxygen, acetoin is oxidized to diacetyl, which then reacts with a guanidine compound in the peptone broth to produce a red color.^[15]

Materials:

- MR-VP broth culture of the test organism (incubated for at least 48 hours).
- Sterile test tube.
- Barritt's Reagent A (5% α -naphthol in absolute ethanol).^[16]
- Barritt's Reagent B (40% Potassium Hydroxide - KOH).^[16]

Procedure:

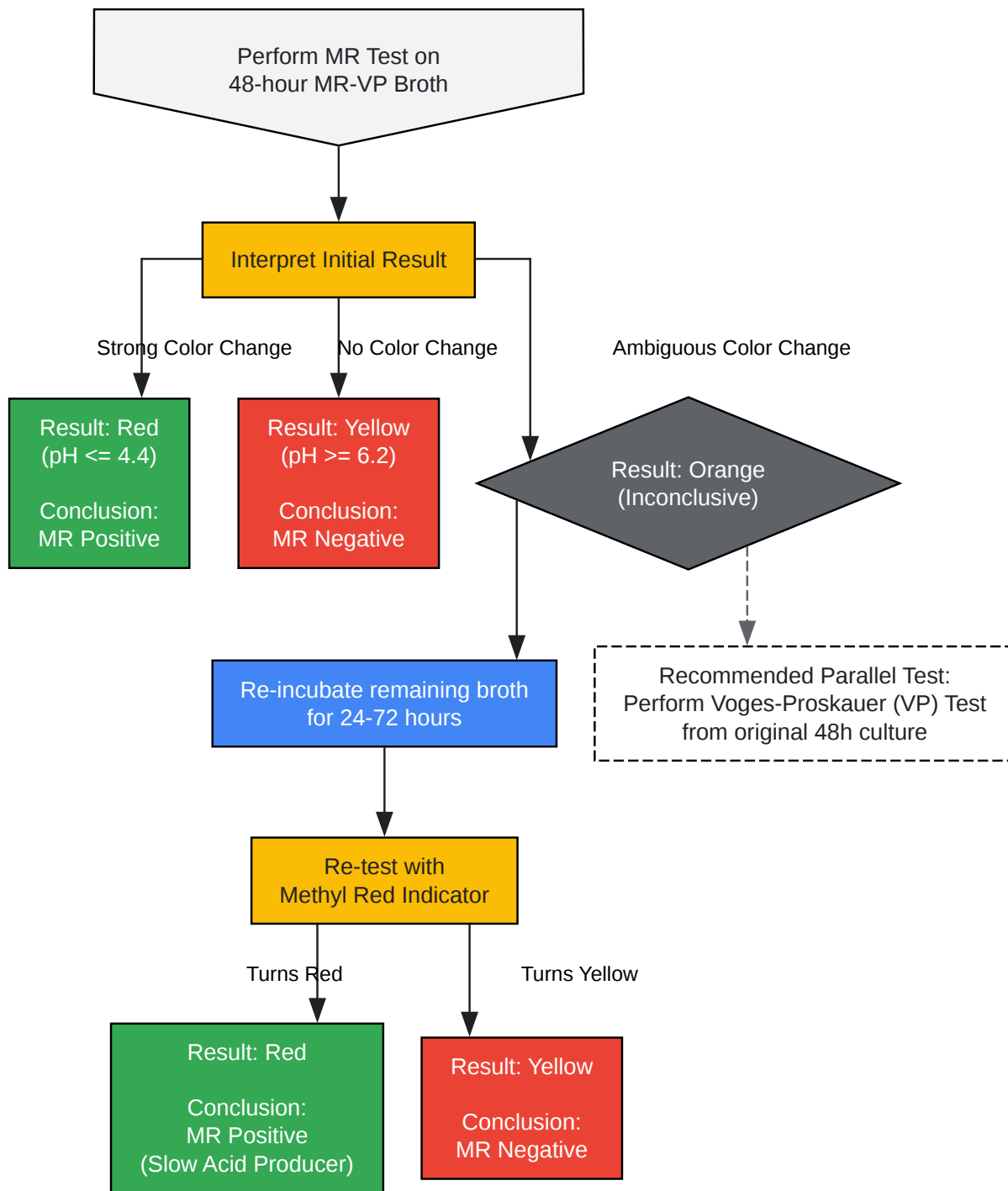
- Aseptically transfer approximately 1.0 mL of the incubated MR-VP broth to a new sterile test tube.
- Add 0.6 mL (about 12 drops) of Barritt's Reagent A to the tube.^[11]
- Add 0.2 mL (about 4 drops) of Barritt's Reagent B to the tube.^[11] Note: The reagents must be added in this specific order. Reversing the order can lead to weak-positive or false-negative results.^{[14][15]}
- Shake the tube gently for at least 30 seconds to expose the medium to atmospheric oxygen, which is necessary for the color change reaction.^[11]
- Allow the tube to stand undisturbed for at least 15-30 minutes.^{[11][16]}
- Observe the top layer of the medium for color development. A positive result can take up to one hour to appear.^[13]

Interpretation of VP Test Results:

- Positive: A distinct red or pink-red color develops at the surface of the medium.[\[13\]](#)[\[14\]](#) This indicates the organism utilizes the butanediol fermentation pathway.
- Negative: The medium remains yellow or develops a copper-like color.[\[13\]](#)[\[14\]](#)

Visualization of Interpretation Workflow

The following diagram illustrates the logical steps to take when interpreting an inconclusive Methyl Red test result.



[Click to download full resolution via product page](#)

Caption: Workflow for interpreting a weak positive Methyl Red test result.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. microbenotes.com [microbenotes.com]
- 2. Methyl red test(mr test) | PPTX [slideshare.net]
- 3. Methyl Red (MR) Test: Principle, Procedure, and Results • Microbe Online [microbeonline.com]
- 4. dalynn.com [dalynn.com]
- 5. Methyl Red Test Definition, Purpose & Results - Lesson | Study.com [study.com]
- 6. biologyreader.com [biologyreader.com]
- 7. quora.com [quora.com]
- 8. microbiologyinfo.com [microbiologyinfo.com]
- 9. scribd.com [scribd.com]
- 10. documents.thermofisher.com [documents.thermofisher.com]
- 11. asm.org [asm.org]
- 12. medicallabnotes.com [medicallabnotes.com]
- 13. hardydiagnostics.com [hardydiagnostics.com]
- 14. bio.libretexts.org [bio.libretexts.org]
- 15. Voges–Proskauer test - Wikipedia [en.wikipedia.org]
- 16. microbenotes.com [microbenotes.com]
- To cite this document: BenchChem. [How to interpret a weak positive Methyl Red test]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147717#how-to-interpret-a-weak-positive-methyl-red-test]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com